

# Diethyl sec-butylmalonate safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Diethyl sec-butylmalonate*

Cat. No.: *B120387*

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## Technical Guide to the Safe Handling of Diethyl sec-Butylmalonate

This guide provides comprehensive safety data and detailed handling precautions for **diethyl sec-butylmalonate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of its properties and the necessary safety measures for laboratory use.

## Chemical and Physical Properties

**Diethyl sec-butylmalonate** is a colorless liquid.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	83-27-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>	<a href="#">[5]</a>
Molecular Weight	216.27 g/mol	<a href="#">[5]</a>
Appearance	Colorless liquid/oil	<a href="#">[1]</a> <a href="#">[3]</a>
Odor	Odorless / No information available	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	110 - 114 °C at 18 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.98 g/cm <sup>3</sup>	<a href="#">[3]</a>
Water Solubility	Insoluble	<a href="#">[1]</a>
log Pow (n-butyl isomer)	3.4	<a href="#">[7]</a>

## Hazard Identification and Classification

While most safety data sheets for **diethyl sec-butylmalonate** indicate it is not classified as a hazardous substance, data for structurally related isomers like diethyl n-butylmalonate suggest precautionary measures are warranted.[\[1\]](#)[\[8\]](#) The GHS classification for the n-butyl isomer is provided below for reference.

Hazard Classification	GHS Information	Source
Physical Hazards	H227: Combustible liquid	<a href="#">[6]</a> <a href="#">[7]</a>
Health Hazards	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[9]</a>
Signal Word	Warning	<a href="#">[6]</a> <a href="#">[9]</a>
Pictogram	GHS07 (Exclamation Mark)	<a href="#">[9]</a>

# Experimental Protocol for Safe Handling

Adherence to strict laboratory protocols is essential to minimize risk.

- Ventilation: Always handle **diethyl sec-butylmalonate** in a well-ventilated area.[2][10][11] A local exhaust ventilation system, such as a chemical fume hood, is strongly recommended to minimize vapor inhalation.[8][10]
- Safety Equipment: Ensure a safety shower and an eyewash station are readily accessible in the immediate work area.[10]

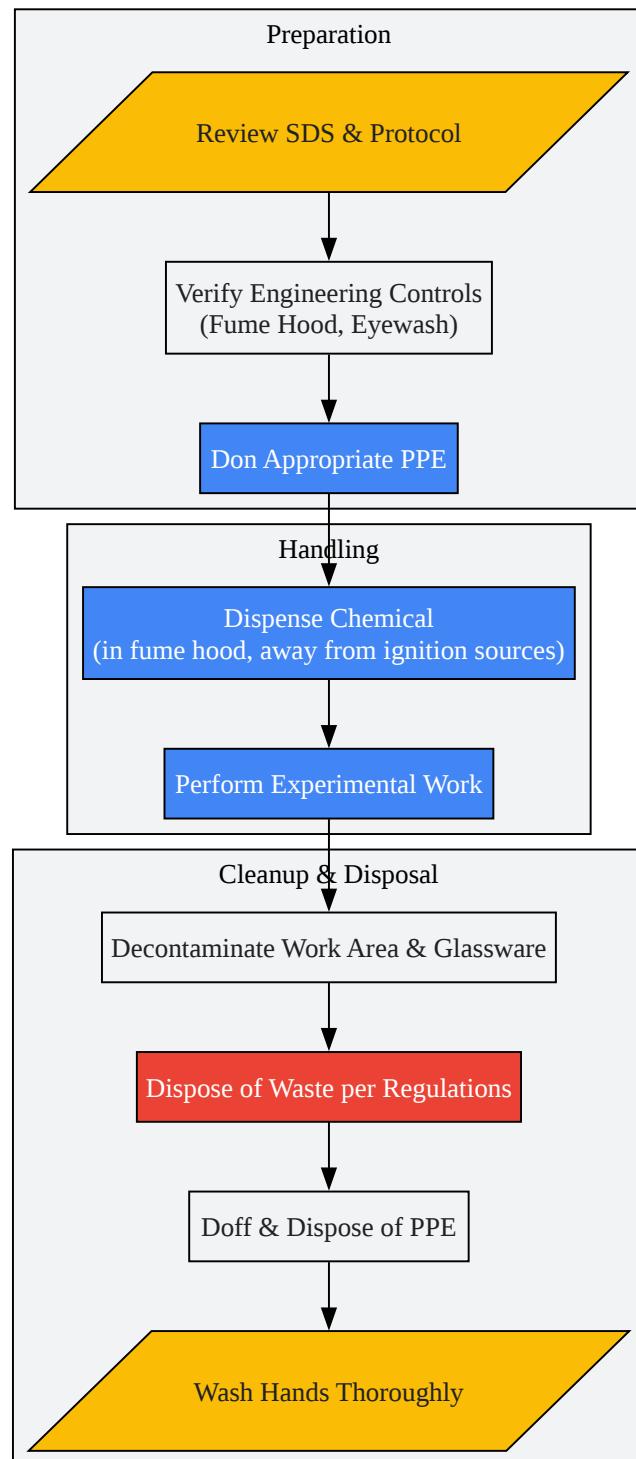
Appropriate PPE is mandatory to prevent direct contact with the substance.

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.	[1][2][7]
Skin Protection	Impervious chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use. A lab coat or other protective clothing to prevent skin exposure.	[2][7]
Respiratory Protection	Not typically required with adequate engineering controls. If ventilation is insufficient or in case of a large release, use a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter.	[7][10]

- Handling: Avoid contact with skin and eyes.[2][8][11] Do not breathe vapors or mist.[2][6] Keep the substance away from heat, sparks, open flames, and other ignition sources.[2][7]

[10] Use non-sparking tools to prevent ignition.[2] Wash hands thoroughly after handling.[9]

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][6][7][10] Store away from incompatible materials, which include acids, bases, reducing agents, and strong oxidants.[7][10][12]



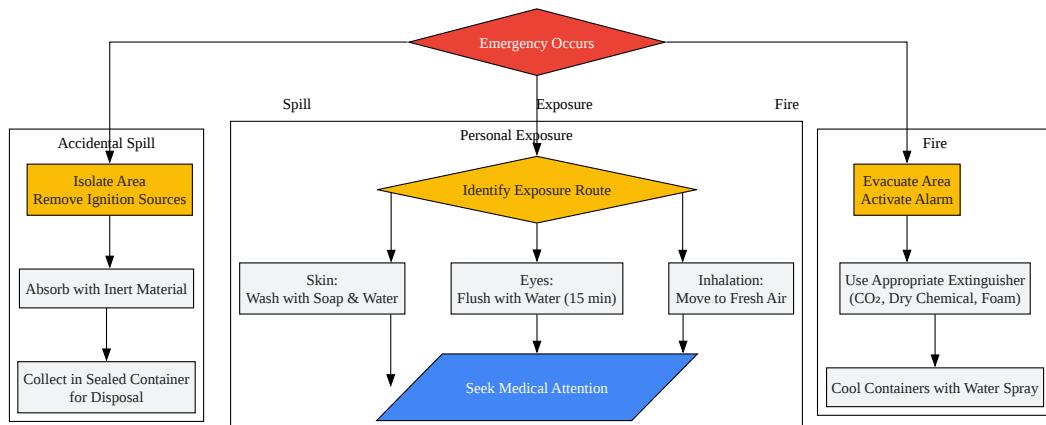
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A logical workflow for the safe handling of **diethyl sec-butylmalonate**.

## Emergency Procedures

A clear and immediate response is critical in the event of an emergency.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[6\]](#)[\[7\]](#)[\[9\]](#) Seek medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[\[6\]](#)[\[7\]](#)
- Inhalation: Remove the individual from exposure and move to fresh air.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Ingestion: Clean mouth with water. Do NOT induce vomiting.[\[6\]](#)[\[9\]](#) Get medical attention.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Containment: Immediately remove all sources of ignition.[\[2\]](#)[\[7\]](#)[\[10\]](#) Ensure adequate ventilation.[\[2\]](#)
- Cleanup: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[\[7\]](#)[\[10\]](#) Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or chemical foam.[\[6\]](#)[\[7\]](#)[\[9\]](#) Water mist can be used to cool closed containers.[\[6\]](#)[\[7\]](#)
- Protective Measures: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[7\]](#)

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A workflow diagram for emergency response procedures.

## Toxicological and Ecological Information

The toxicological properties of **diethyl sec-butylmalonate** have not been fully investigated.<sup>[7]</sup> Data for related compounds is provided for context but should be interpreted with caution.

Data Type	Value	Species / Conditions	Source
Acute Toxicity (Oral LD50)	14,900 µL/kg	Rat (for Diethyl Malonate)	<a href="#">[14]</a>
Acute Toxicity (Oral LD50)	6,400 mg/kg	Mouse (for Diethyl Malonate)	<a href="#">[14]</a>
Skin Irritation	Mild (500 mg/24H)	Rabbit (for Diethyl Malonate)	<a href="#">[14]</a>
Ecotoxicity	No specific data available. Do not empty into drains.	-	<a href="#">[7]</a>
Persistence/Degradability	No information available.	-	<a href="#">[7]</a>

## Disposal Considerations

Waste disposal must be conducted in accordance with all local, regional, and national regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.<sup>[7]</sup> It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[10]</sup> Contaminated packaging should be treated and disposed of in the same manner as the unused product.<sup>[10]</sup>

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